

where is 8-Methyl-1-nonene found

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Compound Focus: 8-Methyl-1-nonene

CAS No.: 26741-24-2

Cat. No.: S13141271

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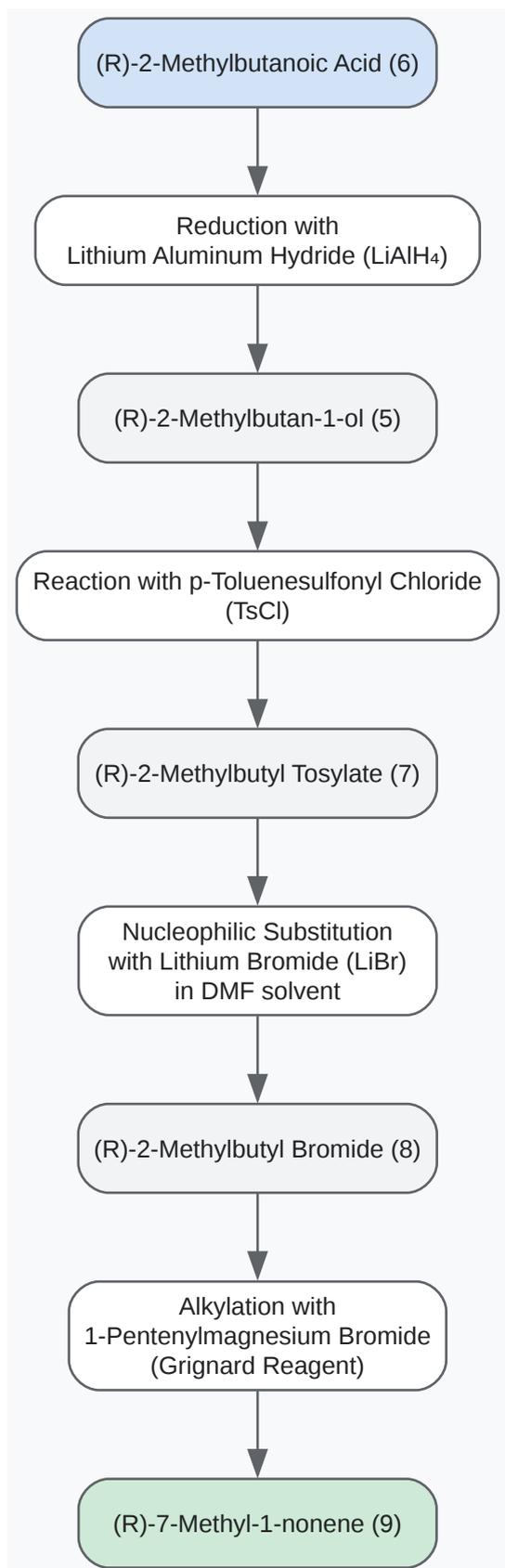
Documented Contexts of Use

The table below summarizes the known contexts in which **8-Methyl-1-nonene** has been documented.

Context	Key Information	Research/Experimental Details
Pheromone Synthesis	Key intermediate for synthesizing (R)-trogodermal, a sex pheromone for <i>Trogoderma</i> species (pests of stored products) [1].	Synthesized from (R)-2-methylbutanoic acid. Cross-metathesis with 8-nonenyl acetate using Grubbs I catalyst forms the pheromone skeleton [1].
Chemical Properties	Characterized by various agencies (NIST, PubChem). Not listed as a naturally occurring substance in the search results [2] [3] [4].	Data includes molecular formula (C₁₀H₂₀), molecular weight (140.27 g/mol), structural identifiers (InChIKey, ChemSpider ID), and calculated thermodynamic properties (boiling point: 424.44 K) [2] [3] [4].

Experimental Synthesis Protocol

The following diagram illustrates the laboratory synthesis workflow for **8-Methyl-1-nonene** as described in peer-reviewed literature, which you can adapt for your own work.



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Synthesis workflow for **8-Methyl-1-nonene** [1]

Critical Catalyst Note

The original research emphasizes that **Grubbs I catalyst** must be used for the subsequent cross-metathesis step. The more common Grubbs II catalyst was found to cause extensive side reactions in this specific synthesis [1].

Research Implications and Alternatives

The specific use of **8-Methyl-1-nonene** in pheromone synthesis suggests it is a **high-value specialty chemical** for creating molecules with defined stereocenters. Its primary role is as a synthetic building block rather than a naturally occurring metabolite.

For research involving behaviorally active volatile organic compounds, the related straight-chain alkene **1-Nonene** has been identified as a semiochemical. Studies show it is emitted by insect cadavers infected with entomopathogenic nematodes and acts as an attractant for certain nematode species [5].

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References

1. Pheromone synthesis. Part 240: Cross-metathesis ... [sciencedirect.com]
2. 1-Nonene, 8-methyl - the NIST WebBook [webbook.nist.gov]
3. 8-Methyl-1-nonene | C₁₀H₂₀ [chemspider.com]
4. 1-Nonene, 8-methyl (CAS 26741-24-2) [chemeo.com]
5. Responses of two entomopathogenic nematode species ... [sciencedirect.com]

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